

Identified Natural Sources of 3,4,5-Tricaffeoylquinic Acid

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Compound Focus: 3,4,5-Tricaffeoylquinic acid

CAS No.: 86632-03-3

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The table below summarizes the plants where TCQA has been found, based on technical research.

Plant Source	Plant Part	Key Findings / Quantitative Data
Sweet Potato (<i>Ipomoea batatas</i>)	Leaves	Identified as a constituent; a 2024 study quantified content at 2.98 ± 0.09 mg CQA·g ⁻¹ in water-ethanolic extracts [1].
Brazilian Propolis	-	Noted as a natural source of TCQA [2].
<i>Parasenecio hastatus</i> L.	-	A medicinal plant reported as a source for TCQA [2].
<i>Chrysothamnus paniculatus</i>	-	Source where TCQA was identified as a "new shikimate prearomatic" compound [3].

Experimental Protocols for Extraction and Analysis

For researchers aiming to isolate and identify TCQA, the following methodologies from recent studies provide a practical starting point.

- **Extraction from Sweet Potato Leaves [1]:**

- **Preparation:** Dry and grind plant material into a fine powder.
 - **Extraction:** Weigh 0.5 g of powder and suspend it in 10 mL of a solvent mixture of **methanol:water:lactic acid (80:19:1, v/v)**.
 - **Sonication:** Place the mixture in an ultrasonic bath at **40°C for 20 minutes**.
 - **Filtration:** Filter the extract to remove solid debris before analysis.
- **Analysis and Quantification via HPLC [1]:**
 - The filtered extract is analyzed using **High-Performance Liquid Chromatography (HPLC)**.
 - Quantification is achieved by comparing the peak area of the sample with a **calibration curve** built from known concentrations of standard compounds. The study used caffeoylquinic acid (CQA) equivalents for quantification.

Documented Bioactivity and Signaling Pathways

TCQA exhibits multi-target bioactivities, making it interesting for drug development. The diagram below illustrates its core mechanism of action involving the regulation of reactive oxygen species (ROS) and specific signaling pathways.



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TCQA counteracts stress-induced cell death by targeting ROS and its downstream signals. [4]

Beyond its role in mitigating oxidative damage, TCQA demonstrates other clinically relevant activities:

- **Promoting Neurogenesis:** In studies on aging-accelerated mice (SAMP8), TCQA treatment at **5 mg/kg for 30 days** significantly improved spatial learning and memory. This effect was linked to increased generation of new neurons in the hippocampus [5] [6]. A meta-analysis of transcriptomic data further suggests TCQA influences cell differentiation and signaling in adipocyte, heart, and muscle tissues [2].
- **Other Potential Activities:** Given that caffeoylquinic acid derivatives, in general, show **antiviral, antibacterial, anti-inflammatory, and anticancer properties**, TCQA is also a strong candidate for these activities [7] [8] [2].

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